

Technical Guide to the Safe Handling of 5-Bromo-3-methylbenzofuran

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Compound of Interest

Compound Name: **5-Bromo-3-methylbenzofuran**

Cat. No.: **B1280059**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **5-Bromo-3-methylbenzofuran** (CAS No. 33118-85-3). The information herein is intended to supplement, not replace, institutional safety protocols and a thorough review of the full Safety Data Sheet (SDS) before use.

Chemical Identification and Physical Properties

5-Bromo-3-methylbenzofuran is a benzofuran derivative utilized in organic synthesis.[\[1\]](#) Understanding its physical characteristics is the first step in safe handling.

Property	Value	Source
Molecular Formula	C ₉ H ₇ BrO	PubChem [2]
Molecular Weight	211.05 g/mol	PubChem [2]
CAS Number	33118-85-3	PubChem [2]
Physical Form	Liquid	Sigma-Aldrich [3]
Appearance	Clear, colorless liquid	CymitQuimica [1]
Storage Temperature	Ambient Temperature	Sigma-Aldrich [3]

Hazard Identification and GHS Classification

5-Bromo-3-methylbenzofuran is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.

Signal Word: Warning[2]

Pictograms:

Pictogram	Hazard Class
GHS07	Acute Toxicity (Oral), Skin Irritation, Eye Irritation, Specific Target Organ Toxicity

Hazard Statements:

Code	Statement	Classification
H302	Harmful if swallowed	Acute Toxicity, Oral (Category 4)[2]
H315	Causes skin irritation	Skin Corrosion/Irritation (Category 2)[2]
H319	Causes serious eye irritation	Serious Eye Damage/Eye Irritation (Category 2A)[2]
H335	May cause respiratory irritation	Specific Target Organ Toxicity, Single Exposure; Respiratory tract irritation (Category 3)[2]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize risk.

Engineering Controls

- Ventilation: Always handle **5-Bromo-3-methylbenzofuran** in a well-ventilated area. A chemical fume hood is required for all procedures that may generate vapors or aerosols.
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this substance:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes that can cause serious eye irritation. [4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact that can cause irritation. [4]
Skin and Body Protection	A laboratory coat and, if necessary, additional protective clothing to prevent skin exposure.	Protects skin from accidental contact and contamination. [4]
Respiratory Protection	Not typically required if handled within a functional chemical fume hood. If aerosols or vapors may be generated outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge should be used.	Prevents respiratory tract irritation.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)

- Keep away from heat, sparks, and open flames.
- Take precautionary measures against static discharge.[\[5\]](#)
- Use only non-sparking tools.
- Ground and bond containers when transferring material.

Storage Conditions

- Store in a tightly closed container.[\[5\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents.

Emergency and First Aid Procedures

In the event of exposure or a spill, immediate action is necessary.

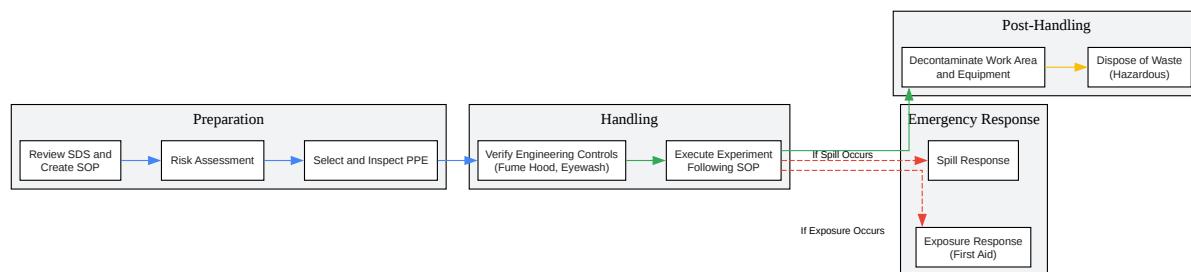
Exposure Route	First Aid Measures
Ingestion	If swallowed, rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell. [4]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell. [5]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention. [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [4]

Experimental Protocols

Detailed experimental protocols for the use of **5-Bromo-3-methylbenzofuran** are specific to the intended application and are not available in public safety literature. Researchers must develop their own Standard Operating Procedures (SOPs) that incorporate the safety and handling precautions outlined in this guide and the substance's SDS.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring safety when working with **5-Bromo-3-methylbenzofuran**.



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Caption: Logical workflow for the safe handling of **5-Bromo-3-methylbenzofuran**.

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References

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